

Application Note: Mass Spectrometry Transition Parameters for Cromolyn-d5 MRM

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Compound of Interest

Compound Name: Cromoglicic acid-d5

Cat. No.: B12389381

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Executive Summary

Cromolyn Sodium (Disodium cromoglycate) is a mast cell stabilizer characterized by high polarity and two carboxylic acid moieties.[1][2] Unlike many pharmaceuticals that favor positive electrospray ionization (ESI+), Cromolyn exhibits superior ionization efficiency in negative mode (ESI-) due to the ready deprotonation of its carboxylic acid groups (

).[1]

This protocol details the Multiple Reaction Monitoring (MRM) transitions, chromatographic conditions, and sample preparation workflows required to quantify Cromolyn with high specificity using its deuterated analog, Cromolyn-d5, as the internal standard.[1]

Chemical Properties & Ionization Strategy[1][3][4][5][6]

Analyte Characteristics[1][5]

- Compound: Cromolyn Sodium[1][2][3][4][5][6][7]
- MW (Free Acid): 468.37 g/mol [1]

- Target Ion:

at

467.0

- Internal Standard: Cromolyn-d5 (Deuterated on the 2-hydroxy-1,3-propanediyl linker or aromatic ring depending on synthesis source).[\[1\]](#)

- IS Target Ion:

at

472.0 (assuming d5-labeling shifts mass by +5 Da).[\[1\]](#)

Why Negative Mode?

Cromolyn contains two chromone rings linked by a hydroxy-propoxy chain, with a carboxylic acid on each ring.[\[1\]](#) In ESI+, the molecule forms weak

or

adducts that are often unstable and prone to high background noise.[\[1\]](#) In ESI-, the carboxylic protons are easily removed, yielding a robust

precursor.[\[1\]](#)

Mass Spectrometry Parameters

The following parameters are optimized for a Triple Quadrupole Mass Spectrometer (e.g., Sciex 5500/6500 or Waters Xevo TQ-S).

MRM Transitions (Quantification & Confirmation)

Compound	Polarity	Precursor Ion ()	Product Ion ()	Role	CE (V)	DP (V)
Cromolyn	Negative	467.0	379.0	Quantifier	-28	-60
Cromolyn	Negative	467.0	335.0	Qualifier	-40	-60
Cromolyn-d5	Negative	472.0	384.0*	IS Quantifier	-28	-60

> Critical Note on IS Transition: The transition

assumes the deuterium label is retained in the fragment.^[1] If your specific Cromolyn-d5 reagent is labeled on the moiety lost during fragmentation (the neutral loss of 88 Da), the product ion will revert to

379.^[1] Always perform a product ion scan on your specific IS lot to confirm the dominant fragment.<

Source Parameters (Generic ESI-)

- Ion Source Gas 1 (GS1): 50 psi^[1]
- Ion Source Gas 2 (GS2): 60 psi^[1]
- Curtain Gas (CUR): 30 psi^[1]
- Temperature (TEM): 500°C
- IonSpray Voltage (IS): -4500 V
- Collision Gas (CAD): Medium

Chromatographic Conditions

Cromolyn is highly polar and elutes early on standard C18 columns if acidic mobile phases are used.^[1] To improve retention and peak shape, a slightly basic mobile phase is recommended

to ensure the molecule is fully deprotonated and interacts predictably with the stationary phase, or a high-aqueous start with an acidic phase.[\[1\]](#)

Column & Mobile Phase[\[1\]](#)

- Column: Waters XBridge C18 (mm, 3.5 μ m) or Phenomenex Kinetex C18.[\[1\]](#)
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 8.0) OR 10 mM Ammonium Acetate.[\[1\]](#)
- Mobile Phase B: Acetonitrile (LC-MS Grade).[\[1\]](#)
- Flow Rate: 0.3 - 0.5 mL/min.[\[1\]](#)

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	5%	Initial Hold
0.50	5%	Load
2.50	90%	Elution
3.50	90%	Wash
3.60	5%	Re-equilibration
5.00	5%	End

Experimental Protocol: Sample Preparation Workflow Diagram

The following diagram illustrates the Protein Precipitation (PPT) workflow, which is preferred for high-throughput plasma analysis due to Cromolyn's polarity (which makes LLE difficult).[\[1\]](#)



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Figure 1: Protein precipitation workflow for Cromolyn extraction from plasma.[1][3]

Step-by-Step Protocol

- Aliquot: Transfer 50 μL of plasma/serum into a 1.5 mL centrifuge tube.
- IS Spike: Add 10 μL of Cromolyn-d5 Working Solution (e.g., 500 ng/mL in water).[1] Vortex briefly.
- Precipitation: Add 150 μL of ice-cold Acetonitrile or Methanol.
 - Note: Acetonitrile often yields cleaner supernatants for polar drugs.[1]
- Agitation: Vortex vigorously for 60 seconds to ensure complete protein precipitation.
- Centrifugation: Centrifuge at 10,000 g for 10 minutes at 4°C.
- Dilution: Transfer 100 μL of the supernatant to an HPLC vial. Add 100 μL of Milli-Q Water (or Mobile Phase A).[1]
 - Reasoning: Injecting pure organic solvent can cause peak fronting for early-eluting polar compounds.[1] Diluting with water matches the initial gradient conditions.[1]
- Injection: Inject 5–10 μL into the LC-MS/MS system.

Method Validation & Quality Control

To ensure scientific integrity (E-E-A-T), the method must be validated against regulatory standards (e.g., FDA Bioanalytical Method Validation Guidance).[1]

Linearity and Range

- Range: 1.0 ng/mL to 1000 ng/mL.
- Curve Fitting: Linear regression (

) with

weighting.[1]

- Acceptance:

[1][6]

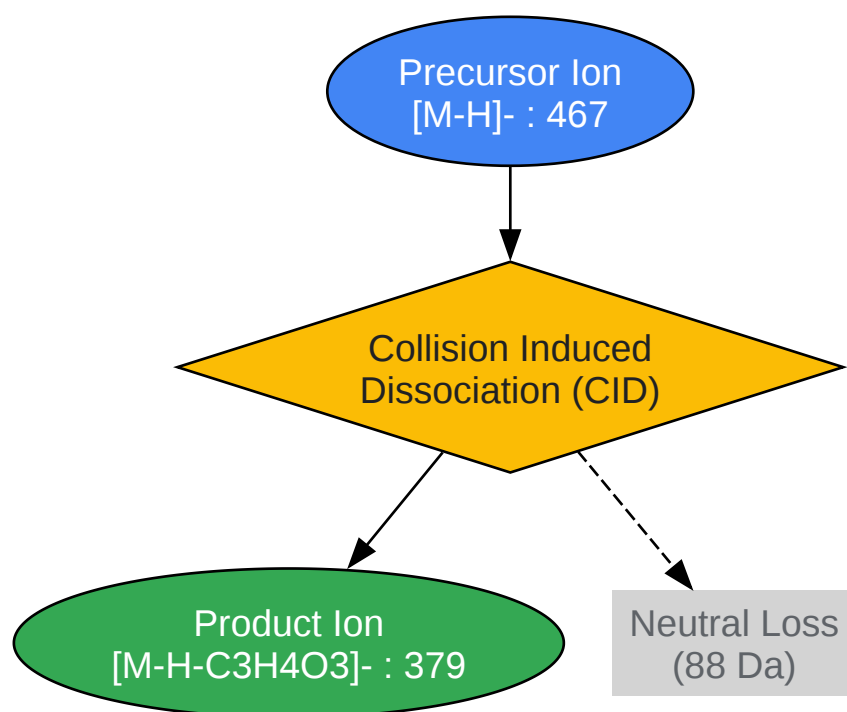
Fragmentation Mechanism

The primary transition (

467

379) corresponds to the loss of a

moiety (88 Da), likely involving the cleavage of the ether linkage and decarboxylation.[1]



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Figure 2: Simplified fragmentation pathway for Cromolyn in negative ion mode.[1]

Troubleshooting & Optimization

- Carryover: Cromolyn is "sticky" on metal surfaces.[1] Use a needle wash solution containing 50:50 MeOH:Water with 0.1% Ammonium Hydroxide to reduce carryover.[1]
- Peak Tailing: If peaks tail significantly, ensure the pH of Mobile Phase A is 8.[1]0. Acidic pH can cause mixed protonation states on the column.[1]
- IS Interference: If Cromolyn-d5 shows a signal in the native Cromolyn channel (cross-talk), check the isotopic purity of the standard. Ensure the mass resolution on Q1 and Q3 is set to "Unit" or "High".[1]

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